

Application Notes and Protocols for PSN-375963

Stock Solution Preparation

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Compound of Interest

Compound Name: PSN 375963

Cat. No.: B1678300

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Introduction

PSN-375963 is a synthetic agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for type 2 diabetes and other metabolic disorders. Accurate and consistent preparation of PSN-375963 stock solutions is critical for obtaining reliable and reproducible results in in vitro experiments. These application notes provide detailed protocols for the preparation, storage, and handling of PSN-375963 stock solutions.

Chemical Properties

Two common forms of PSN-375963 are commercially available: the free base and the hydrochloride (HCl) salt. It is crucial to note which form is being used, as their molecular weights differ, which will affect the calculation of molar concentrations.

Property	PSN-375963	PSN-375963 hydrochloride
Molecular Formula	C ₁₇ H ₂₃ N ₃ O	C ₁₇ H ₂₃ N ₃ O · HCl
Molecular Weight	285.39 g/mol	321.84 g/mol [1]
CAS Number	388575-52-8	1781834-82-9

Solubility and Stability

While specific quantitative solubility data for PSN-375963 in dimethyl sulfoxide (DMSO) is not readily available in the public domain, general guidelines for small molecule inhibitors suggest that DMSO is a suitable solvent. It is recommended to empirically determine the solubility for your specific batch of the compound. For stability, it is best practice to prepare fresh stock solutions and avoid repeated freeze-thaw cycles. As a general guideline, stock solutions in anhydrous DMSO can be stored at -20°C or -80°C for several months.

Experimental Protocol: Preparation of a 10 mM Stock Solution of PSN-375963 hydrochloride in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of PSN-375963 hydrochloride.

Materials:

- PSN-375963 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution of PSN-375963 hydrochloride (MW: 321.84 g/mol), the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 321.84 \text{ g/mol} \times 1000 \text{ mg/g} = 3.2184 \text{ mg}$

- **Weigh the compound:** Carefully weigh out approximately 3.22 mg of PSN-375963 hydrochloride powder using an analytical balance and transfer it to a sterile 1.5 mL microcentrifuge tube.
- **Add solvent:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- **Dissolve the compound:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath for a few minutes may aid in dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquot and store:** Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

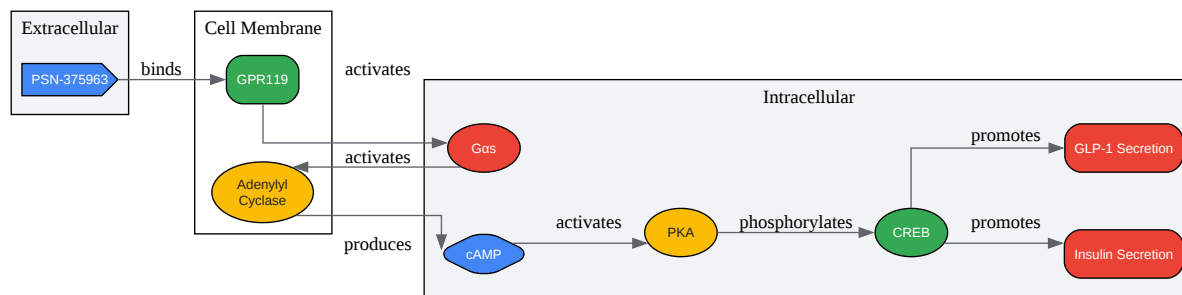
Working Solution Preparation

For in vitro experiments, the concentrated DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium or assay buffer. It is critical to ensure that the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced toxicity.

Example Dilution: To prepare a 10 µM working solution from a 10 mM stock solution, a 1:1000 dilution is required. This can be achieved by adding 1 µL of the 10 mM stock solution to 999 µL of the assay medium.

GPR119 Signaling Pathway

PSN-375963 acts as an agonist for GPR119, a G_{αs}-coupled receptor. Upon activation, GPR119 stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels. This signaling cascade plays a key role in glucose homeostasis by promoting insulin secretion from pancreatic β-cells and the release of incretin hormones like glucagon-like peptide-1 (GLP-1) from enteroendocrine L-cells.

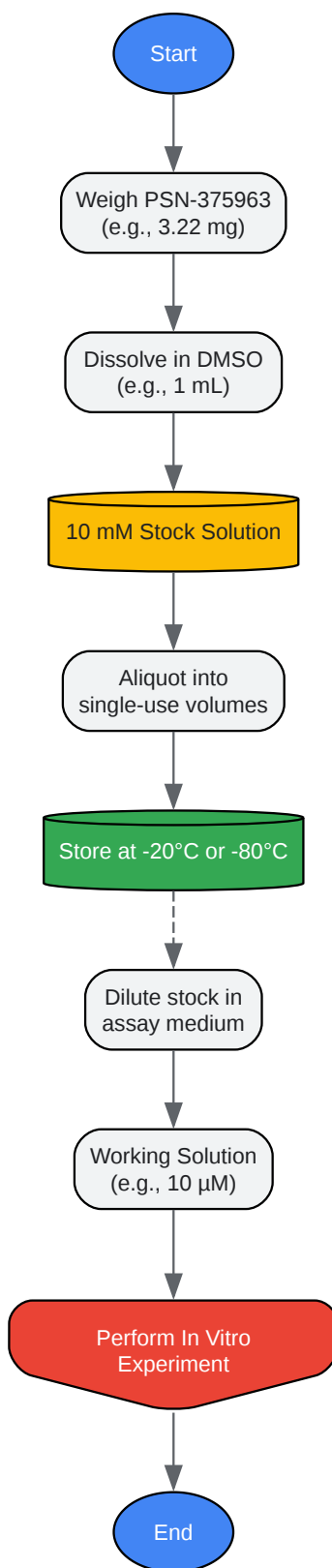


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Caption: GPR119 signaling pathway activated by PSN-375963.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using PSN-375963 in in vitro experiments.



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Caption: Workflow for PSN-375963 stock and working solution preparation.

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References

- 1. Psn 375963 hydrochloride | C17H24ClN3O | CID 56972228 - PubChem [pubchem.ncbi.nlm.nih.gov]
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